

Solubility Data of Tridecanoic Acid and Derivatives

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Compound Focus: Tridecanoic acid-d9

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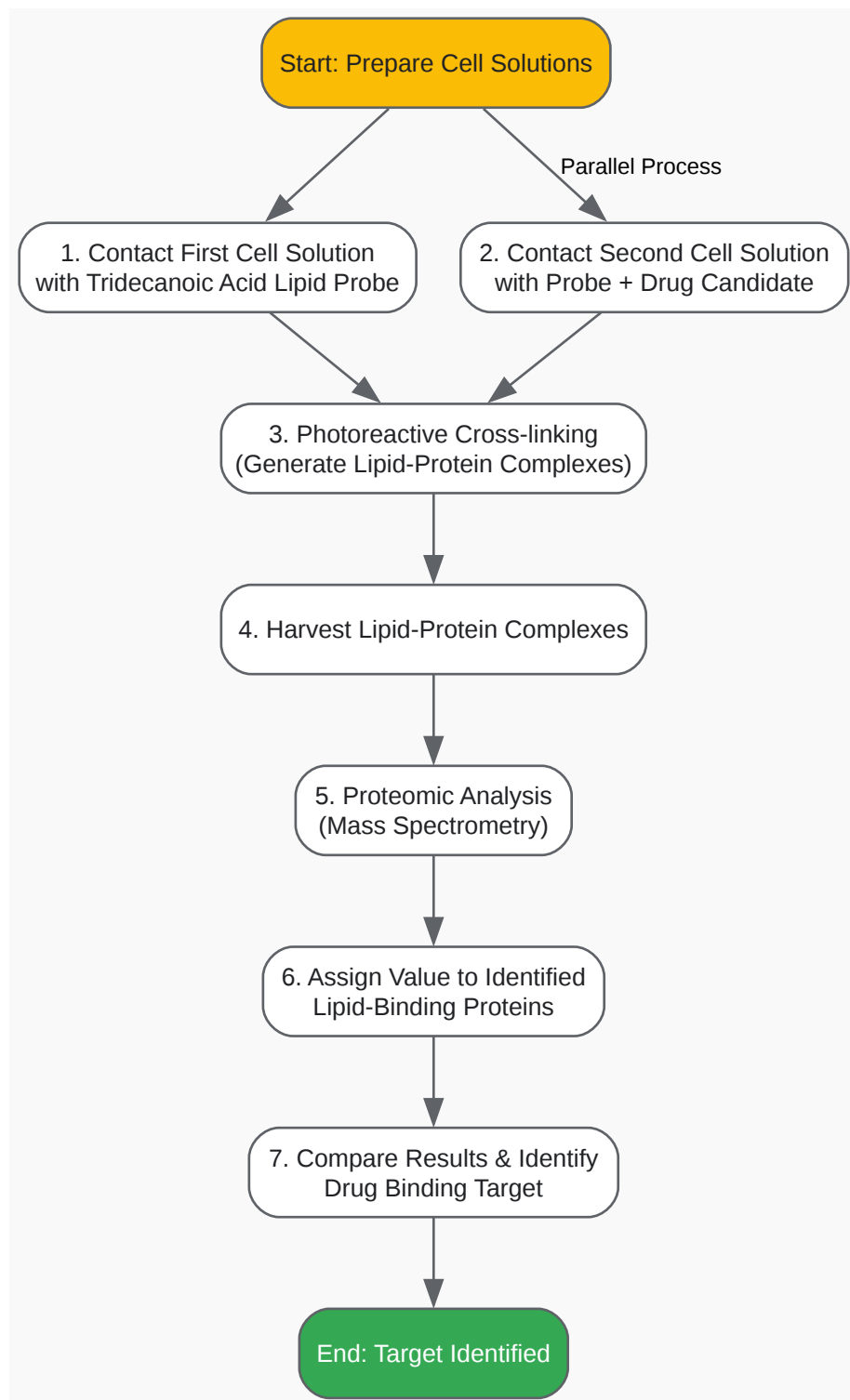
Compound Name	CAS Number	Solubility in DMSO	Additional Solubility Data	Reference
Tridecanoic acid (unlabeled)	638-53-9	42 mg/mL (195.95 mM)	Slightly soluble in Chloroform [1] [2].	[2]
Tridecanoic-D25 acid (deuterated)	202529-03-1	Slightly soluble	Slightly soluble in Chloroform [3].	[3]

Application Note: Utilizing Tridecanoic Acid in Lipid-Protein Interaction Studies

This protocol outlines the use of tridecanoic acid, a 13-carbon saturated fatty acid, as a foundational component in the synthesis of photoreactive lipid probes for identifying lipid-binding proteins. These probes enable the capture and proteomic analysis of transient lipid-protein interactions, which are crucial for understanding cell signaling and disease mechanisms [4].

Detailed Protocol for Lipid Probe Assay

The following workflow describes the key steps for using a tridecanoic acid-derived probe to identify lipid-binding proteins. This method allows for the screening of potential drug targets by comparing interactions in untreated and drug-treated samples [4].



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Procedure:

- **Sample Preparation:** Prepare at least two separate cell solutions. One will serve as the control, while the others can be treated with different drug candidates or conditions [4].
- **Probe Incorporation:**
 - **First Cell Solution:** Contact with the tridecanoic acid-derived lipid probe. The probe consists of the tridecanoic acid lipid, a photoreactive group (e.g., diazirine), and an affinity handle (e.g., biotin or an alkyne for click chemistry) [4].
 - **Second Cell Solution:** Contact with the same lipid probe *and* the drug candidate of interest. This allows for the detection of competition or changes in binding due to the drug [4].
- **Photo-Cross-linking:** Treat both cell solutions with UV light. This activates the photoreactive group, forming covalent bonds between the lipid probe and any interacting proteins, creating stable lipid probe-protein complexes [4].
- **Complex Isolation:** Harvest the cross-linked complexes from the cell lysates. The affinity handle (e.g., biotin) is used to purify the complexes, typically using streptavidin beads, away from the rest of the cellular proteome [4].
- **Proteomic Analysis:** Analyze the isolated complexes using a proteomic method such as mass spectrometry. This step identifies all proteins that were bound to the tridecanoic acid probe [4].
- **Data Analysis:** Assign a quantitative or qualitative value to each identified lipid-binding protein from the dataset. This value could be spectral counts, abundance, or a measure of confidence [4].
- **Target Identification:** Compare the lists of proteins from the control and drug-treated samples. A protein that shows reduced or absent binding in the drug-treated sample is identified as a potential drug binding target for that candidate [4].

Key Considerations for Experimental Design

- **DMSO as a Solvent:** DMSO is widely used to dissolve small molecules and lipids like tridecanoic acid. Be aware that DMSO can interact with proteins and lipid membranes. While it often does not denature proteins, it can bind with low affinity and potentially influence experimental outcomes. The concentration of DMSO should be kept as low as possible and consistent between experiments [5].
- **Probe Design:** The tridecanoic acid probe is classified as a member of the fatty acyls group, specifically a saturated fatty acid. Its amphiphilic nature, with a long hydrophobic tail and carboxylic acid head, is critical for its biological activity and should be considered when designing the probe and interpreting interaction data [4] [6].
- **Solubility Handling:** Tridecanoic acid and its deuterated forms have limited solubility in water and are best dissolved in organic solvents like DMSO. Always use fresh, dry DMSO to prevent moisture absorption, which can reduce solubility. For the deuterated form (Tridecanoic-D25 acid), slight solubility in DMSO means stock solutions may require gentle warming and vortexing to fully dissolve [2] [3].

- **Storage and Stability:** Store tridecanoic acid stock solutions at -20°C. As a powder, the compound is stable for years when stored in a cool, dry place [2].

Safety and Regulatory Notes

- **Safety:** Tridecanoic acid is generally considered stable but may be incompatible with strong bases, oxidizing, and reducing agents. Standard laboratory safety practices should be followed [1].
- **Regulatory:** Note that according to one source, the sale of tridecanoic acid may be restricted in certain contexts due to patent laws, though it is readily available from many chemical suppliers for research purposes [1].

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